

"4-Amino-3-(isopropyl)phenol" experimental protocols

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Compound of Interest

Compound Name: 4-Amino-3-(isopropyl)phenol

CAS No.: 82774-61-6

Cat. No.: B1269070

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An In-Depth Technical Guide to **4-Amino-3-(isopropyl)phenol**: Synthesis, Characterization, and Application Protocols

Introduction

4-Amino-3-(isopropyl)phenol is a substituted phenol derivative of significant interest in synthetic chemistry and drug discovery. As an analogue of biologically active phenols and anilines, its structural motifs—a phenol ring, an amino group, and an isopropyl substituent—provide a versatile scaffold for developing novel compounds. The phenol and amino groups offer sites for further functionalization, while the isopropyl group can modulate lipophilicity and steric interactions, properties crucial for tuning the pharmacological profile of a molecule.

This guide serves as a comprehensive technical resource for researchers and drug development professionals. It provides field-proven insights and detailed experimental protocols, moving beyond a simple recitation of steps to explain the underlying chemical principles. We will cover a proposed synthetic route, purification strategies, detailed characterization methods, and a practical application protocol for evaluating its potential biological activity.

Physicochemical and Safety Profile

Before commencing any experimental work, a thorough understanding of the compound's properties and associated hazards is essential. While specific, extensively reviewed data for **4-Amino-3-(isopropyl)phenol** is limited, we can infer its profile from its structure and data on closely related analogues like 4-aminophenol and 4-isopropylphenol.

Table 1: Physicochemical Properties of 4-Amino-3-(isopropyl)phenol

Property	Value	Source
CAS Number	82774-61-6	[1]
Molecular Formula	C ₉ H ₁₃ NO	[1]
Molecular Weight	151.21 g/mol	Calculated
Predicted LogP	~2.5-3.0	Inferred from analogues
Predicted Melting Point	59-61 °C	Based on 4-isopropylphenol
Predicted Boiling Point	212-213 °C	Based on 4-isopropylphenol
Appearance	Expected to be an off-white to beige crystalline solid	Inferred

Safety and Handling Precautions

Substituted phenols and anilines require careful handling due to their potential toxicity and corrosivity. Based on safety data for related compounds, **4-Amino-3-(isopropyl)phenol** should be treated as a hazardous substance.

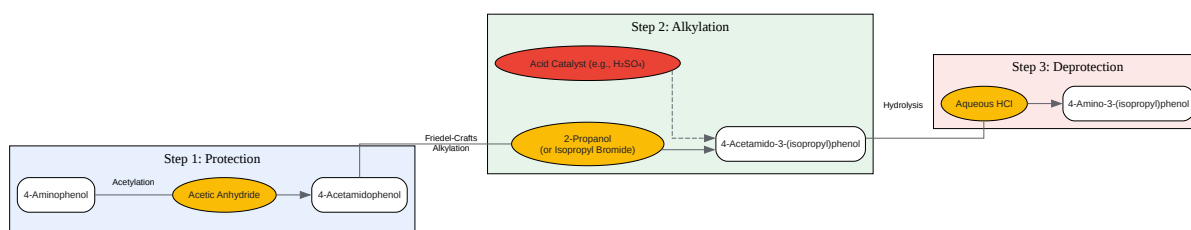
- **Hazard Statements:** Assumed to be harmful if swallowed, in contact with skin, or if inhaled. Expected to cause skin irritation and serious eye damage.[2] May cause an allergic skin reaction and is suspected of causing genetic defects.
- **Personal Protective Equipment (PPE):** Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield. All work should be conducted in a well-ventilated fume hood.[3]

- Handling: Avoid creating dust.[3] Prevent contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from strong oxidizing agents.[2]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Part 1: Synthesis Protocol (Proposed)

A direct, published synthesis for **4-Amino-3-(isopropyl)phenol** is not readily available in the literature. Therefore, we present a plausible and robust synthetic route based on well-established principles of organic chemistry, specifically the Friedel-Crafts alkylation of a protected aminophenol.[4] The strategy involves protecting the highly reactive amino group of 4-aminophenol to prevent side reactions, introducing the isopropyl group via electrophilic aromatic substitution, and finally, deprotecting the amine to yield the target compound.

Workflow for Synthesis of 4-Amino-3-(isopropyl)phenol



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Caption: Proposed three-step synthesis of **4-Amino-3-(isopropyl)phenol**.

Step-by-Step Methodology

Step 1: Protection of the Amino Group (Acetylation)

- Rationale: The amino group of 4-aminophenol is a strong activating group and a nucleophile. Acetylation converts it into an acetamido group, which is less activating and non-nucleophilic. This prevents N-alkylation and oxidation during the subsequent Friedel-Crafts reaction. This is a standard protection strategy.[5]
- To a 250 mL round-bottom flask, add 4-aminophenol (10.9 g, 0.1 mol) and 100 mL of water.
- While stirring vigorously, add acetic anhydride (11.2 mL, 0.12 mol) in one portion.
- Stir the mixture at room temperature for 30 minutes. The product, 4-acetamidophenol (paracetamol), will begin to precipitate.
- Cool the flask in an ice bath for another 30 minutes to maximize precipitation.
- Collect the white crystalline product by vacuum filtration, wash with cold water (2 x 20 mL), and dry in a vacuum oven at 80 °C.
- Expected Yield: ~13-14 g (85-93%).

Step 2: Friedel-Crafts Alkylation

- Rationale: The Friedel-Crafts alkylation introduces the isopropyl group onto the electron-rich phenol ring. The acetamido and hydroxyl groups are ortho-, para-directing. Since the para position is blocked, the incoming electrophile (isopropyl cation) is directed to one of the ortho positions. The position adjacent to the hydroxyl group is sterically less hindered and electronically favored. An acid catalyst like sulfuric acid or a Lewis acid is required to generate the isopropyl cation from 2-propanol or an isopropyl halide.[6]
- In a 500 mL three-neck flask equipped with a reflux condenser and a mechanical stirrer, place the dried 4-acetamidophenol (7.55 g, 0.05 mol).
- Add 2-propanol (100 mL) as both the alkylating agent and solvent.

- Cool the flask in an ice bath and slowly add concentrated sulfuric acid (5 mL) dropwise with vigorous stirring.
- After the addition is complete, heat the mixture to reflux (approx. 85-90 °C) and maintain for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and pour it slowly into 400 mL of ice-cold water with stirring.
- Neutralize the solution by the slow addition of a saturated sodium bicarbonate solution until the pH is ~7.
- The crude product may precipitate or can be extracted with ethyl acetate (3 x 100 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to obtain the crude 4-acetamido-3-(isopropyl)phenol.

Step 3: Deprotection of the Amino Group (Hydrolysis)

- Rationale: The final step is the removal of the acetyl protecting group to regenerate the free amine. This is achieved by acid-catalyzed hydrolysis.
- Transfer the crude product from Step 2 to a 250 mL round-bottom flask.
- Add 100 mL of 6 M hydrochloric acid.
- Heat the mixture to reflux for 2-3 hours, monitoring by TLC until the starting material is consumed.
- Cool the solution to room temperature and then in an ice bath.
- Carefully neutralize the solution by adding aqueous sodium hydroxide (e.g., 6 M) until the pH is approximately 7-8. The product should precipitate.
- Collect the solid by vacuum filtration, wash with cold water, and dry.
- Further purification is required.

Part 2: Purification Protocol

The crude product obtained from the synthesis will contain unreacted starting materials and byproducts. A multi-step purification process involving acid-base extraction followed by column chromatography or recrystallization is recommended.

Method 1: Acid-Base Extraction

- **Rationale:** This technique exploits the amphoteric nature of the product. The phenolic hydroxyl group is acidic, and the amino group is basic. This allows the compound to be selectively moved between aqueous and organic phases by adjusting the pH.
- Dissolve the crude product in a suitable organic solvent like ethyl acetate (150 mL).
- Transfer the solution to a separatory funnel and wash with 1 M HCl (2 x 50 mL). This will protonate the amino group, moving the product into the aqueous layer, leaving non-basic impurities in the organic layer.
- Combine the acidic aqueous layers. Carefully add 6 M NaOH solution until the pH is ~7-8 to deprotonate the ammonium salt and precipitate the neutral product.
- Extract the product back into fresh ethyl acetate (3 x 75 mL).
- Wash the combined organic layers with brine (1 x 50 mL), dry over anhydrous sodium sulfate, and evaporate the solvent to yield a more purified solid.

Method 2: Flash Column Chromatography

- **Rationale:** For achieving high purity, chromatography is the method of choice. It separates compounds based on their differential adsorption to a stationary phase.
- **Stationary Phase:** Silica gel (230-400 mesh).
- **Mobile Phase (Eluent):** A gradient of ethyl acetate in hexanes (e.g., starting from 10:90 and gradually increasing to 40:60) is a good starting point. The optimal solvent system should be determined by TLC analysis.
- **Procedure:**

- Prepare a silica gel column.
- Dissolve the product from the acid-base extraction in a minimal amount of dichloromethane or the eluent.
- Load the sample onto the column.
- Elute the column with the chosen solvent system, collecting fractions.
- Monitor the fractions by TLC.
- Combine the pure fractions and evaporate the solvent to obtain the final product.

Part 3: Characterization and Analysis

Confirming the identity and purity of the synthesized **4-Amino-3-(isopropyl)phenol** is critical. Standard analytical techniques including NMR and IR spectroscopy should be employed.

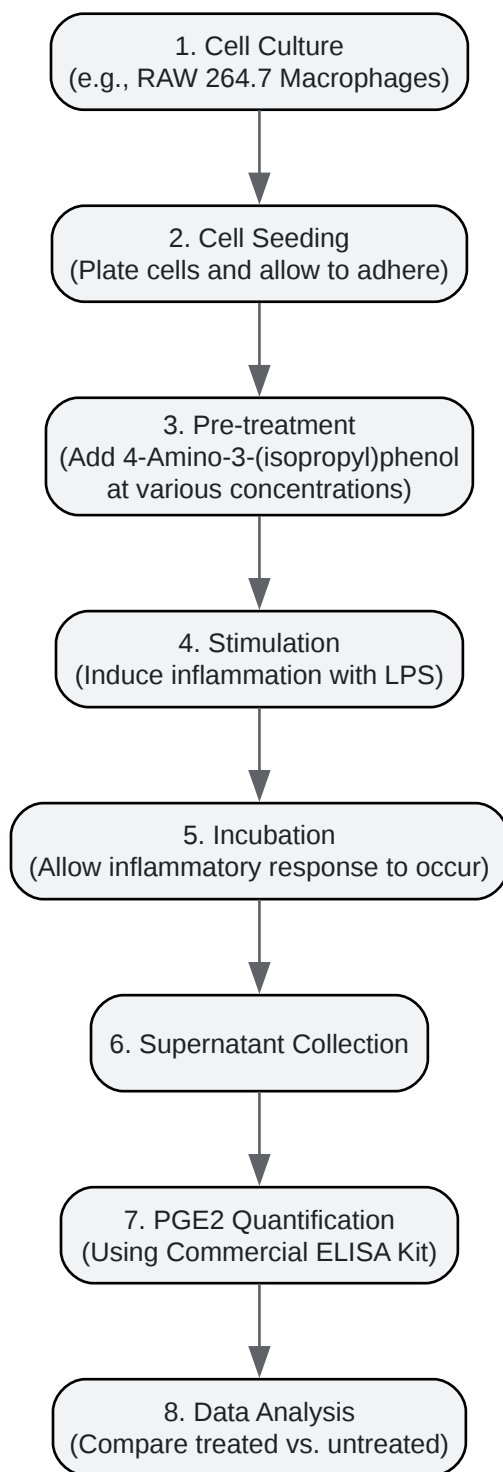
Table 2: Predicted Spectroscopic Data for 4-Amino-3-(isopropyl)phenol

Technique	Expected Features	Rationale / Comparison
^1H NMR	~1.2 ppm (d, 6H): Two methyl groups of isopropyl. ~3.3 ppm (sept, 1H): CH of isopropyl. ~3.5-4.5 ppm (br s, 2H): NH_2 protons (exchangeable). ~6.6-6.8 ppm (m, 3H): Aromatic protons. ~8.5-9.5 ppm (br s, 1H): OH proton (exchangeable).	Based on characteristic shifts for isopropyl groups and aromatic protons on substituted phenols.[7][8] The broad, exchangeable signals for NH_2 and OH are typical.
^{13}C NMR	~22-24 ppm: Isopropyl methyl carbons. ~27-29 ppm: Isopropyl methine carbon. ~115-145 ppm: Aromatic carbons (6 signals expected).	Standard chemical shift ranges for aliphatic and aromatic carbons.
IR Spectroscopy	3400-3200 cm^{-1} (broad): Overlapping O-H and N-H stretching bands. 3000-2850 cm^{-1} : Aliphatic C-H stretching (isopropyl). ~1600, ~1500 cm^{-1} : Aromatic C=C ring stretching. ~1250 cm^{-1} : C-O stretching.	Characteristic vibrational frequencies for phenol, amine, and alkyl functional groups.[9]
Mass Spectrometry	$[\text{M}]^+$ at $m/z = 151$. Fragmentation may show loss of a methyl group ($[\text{M}-15]^+$) at $m/z = 136$.	The molecular ion peak corresponds to the molecular weight of the compound.

Part 4: Application Note - In Vitro Anti-Inflammatory Activity Assay Background

Related compounds such as 4-isopropyl-3-methylphenol have demonstrated anti-inflammatory properties by inhibiting the release of inflammatory markers like prostaglandin E2 (PGE2).^[10] The structural similarity of **4-Amino-3-(isopropyl)phenol** suggests it may possess similar biological activity, making it a candidate for investigation in inflammation-related research. This protocol outlines a cell-based assay to screen for this activity.

Assay Workflow



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Caption: Workflow for assessing the anti-inflammatory effect of the title compound.

Protocol: Inhibition of LPS-Induced PGE2 Production

- Objective: To determine if **4-Amino-3-(isopropyl)phenol** can inhibit the production of the pro-inflammatory mediator PGE2 in lipopolysaccharide (LPS)-stimulated macrophage cells.
- Materials:
 - RAW 264.7 murine macrophage cell line
 - DMEM cell culture medium with 10% FBS
 - Lipopolysaccharide (LPS) from E. coli
 - Synthesized **4-Amino-3-(isopropyl)phenol**
 - Prostaglandin E2 ELISA kit
 - 96-well cell culture plates
- Procedure:
 - Cell Seeding: Seed RAW 264.7 cells in 96-well plates at a density of 2.5×10^5 cells/well and incubate for 24 hours at 37 °C, 5% CO₂ to allow for adherence.
 - Pre-treatment: Prepare stock solutions of **4-Amino-3-(isopropyl)phenol** in DMSO and then dilute in culture medium to final concentrations (e.g., 1, 5, 10, 25, 50 μM). Remove the old medium from the cells and add 100 μL of the medium containing the test compound. Include a "vehicle control" with DMSO only. Incubate for 1 hour.
 - Stimulation: Add 10 μL of LPS solution to each well to achieve a final concentration of 1 μg/mL. Do not add LPS to the "negative control" wells.
 - Incubation: Incubate the plate for 24 hours at 37 °C, 5% CO₂.
 - Supernatant Collection: After incubation, centrifuge the plate at 500 x g for 5 minutes. Carefully collect the supernatant from each well for analysis.
 - PGE2 Measurement: Quantify the concentration of PGE2 in the collected supernatants using a commercial ELISA kit, following the manufacturer's instructions precisely.

- Data Analysis: Calculate the percentage inhibition of PGE2 production for each concentration of the test compound relative to the LPS-stimulated vehicle control. Plot the results to determine the IC₅₀ value (the concentration at which 50% of PGE2 production is inhibited).

Conclusion

This guide provides a comprehensive framework for the synthesis, purification, and characterization of **4-Amino-3-(isopropyl)phenol**, along with a validated protocol for exploring its potential therapeutic applications. By grounding experimental procedures in established chemical and biological principles, this document empowers researchers to confidently incorporate this versatile compound into their discovery and development workflows.

References

- **4-Amino-3-(isopropyl)phenol** | C₉H₁₃NO. BuyersGuideChem. Available from: [\[Link\]](#)
- Process of preparing 4-amino-3-nitro phenol. Google Patents (CN101066929A).
- Phenol, 4-amino-3-methyl-. NIST Chemistry WebBook. Available from: [\[Link\]](#)
- 4 -isopropyl-3-methylphenol for the treatment of inflammation. Google Patents (WO2010112578A1).
- Synthesis of ortho-isopropyl phenol. PrepChem.com. Available from: [\[Link\]](#)
- Phenol. Wikipedia. Available from: [\[Link\]](#)
- Phenolic DNA Purification – Background and Protocol. Carl ROTH. Available from: [\[Link\]](#)
- NMR Analysis - Determining a Structure with IR and NMR. YouTube. Available from: [\[Link\]](#)

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Sources

- [1. 4-Amino-3-\(isopropyl\)phenol | C9H13NO - BuyersGuideChem \[buyersguidechem.com\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. chemicalbook.com \[chemicalbook.com\]](#)
- [4. Phenol - Wikipedia \[en.wikipedia.org\]](#)
- [5. CN101066929A - Process of preparing 4-amino-3-nitro phenol - Google Patents \[patents.google.com\]](#)
- [6. prepchem.com \[prepchem.com\]](#)
- [7. youtube.com \[youtube.com\]](#)
- [8. 4-Isopropylphenol\(99-89-8\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [9. Phenol, 4-amino-3-methyl- \[webbook.nist.gov\]](#)
- [10. WO2010112578A1 - 4 -isopropyl-3-methylphenol for the treatment of inflammation - Google Patents \[patents.google.com\]](#)
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